

AF 594 NHS Ester: A Technical Guide for Researchers

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Compound of Interest

Compound Name: AF 594 NHS ester

Cat. No.: B12364994

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An in-depth examination of the properties, applications, and methodologies associated with Alexa Fluor™ 594 NHS Ester for advanced biological research.

Alexa Fluor™ 594 NHS Ester is a bright, red-fluorescent dye widely utilized by researchers, scientists, and drug development professionals for the fluorescent labeling of biomolecules.[1][2] Its high fluorescence quantum yield, photostability, and pH insensitivity make it an ideal choice for a variety of applications, including fluorescence microscopy, flow cytometry, and immunofluorescence.[1][2][3] This guide provides a comprehensive overview of its technical specifications, labeling protocols, and key applications.

Core Properties and Specifications

AF 594 NHS (N-hydroxysuccinimidyl) ester is an amine-reactive dye that covalently couples to primary amines on proteins, amine-modified oligonucleotides, and other biomolecules.[1][4] This reaction forms a stable amide bond, ensuring a permanent fluorescent tag.[5] The dye is water-soluble and maintains its fluorescent properties across a broad pH range (pH 4-10), which is advantageous for experiments under diverse biological conditions.[1][6]

Several variants of **AF 594 NHS ester** and structurally similar dyes are available. The quantitative data for some of the common forms are summarized below for easy comparison.

| Property | Alexa Fluor™ 594 NHS Ester | AF594 NHS ester, 5-isomer | 5' Alexa Fluor® 594 (NHS Ester) | MB 594 NHS Ester |
|--|-------------------------------|------------------------------|---------------------------------------|----------------------|
| Molecular Weight (g/mol) | 819.8[1] | 1022.23[7] | 883.9[8] | 941.01[9] |
| Excitation Max (nm) | 590[1] | 590[2] | 584[8] | 605[9] |
| Emission Max (nm) | 617[1] | 617[2] | 616[8] | 635[9] |
| Extinction Coefficient (cm ⁻¹ M ⁻¹) | 92,000[1] | Not Specified | 80,000[8] | 110,000[9] |
| Reactive Group | NHS Ester[1] | NHS Ester[7] | NHS Ester[8] | NHS Ester[9] |
| Reactivity | Primary Amines[1] | Primary Amines[7] | Primary Amines[8] | Primary Amines[9] |

Mechanism of Action and Applications

The core of AF 594's utility lies in its N-hydroxysuccinimidyl (NHS) ester functional group. This group readily reacts with nucleophilic primary amines, commonly found on the lysine residues of proteins and the N-terminus of polypeptides, to form a stable covalent amide bond. The optimal pH for this reaction is between 8.3 and 8.5.[10][11]

This robust labeling chemistry enables a wide array of applications in biological research and drug development:

- **Fluorescence Microscopy:** Labeled antibodies and proteins allow for high-resolution imaging of cellular structures and tissues.[2]
- **Flow Cytometry:** Provides bright signals for the identification and quantification of specific cell populations.[2]

- Immunofluorescence: Enables the specific detection and localization of antigens in cells and tissues.[\[2\]](#)
- Protein and Antibody Labeling: Used to track and quantify proteins and antibodies in various assays and diagnostic tools.[\[2\]](#)

Experimental Protocol: Protein Labeling with AF 594 NHS Ester

This section details a general protocol for the covalent labeling of proteins, such as antibodies, with **AF 594 NHS ester**. The protocol may require optimization for specific proteins and desired degrees of labeling.[\[5\]](#)[\[12\]](#)

Reagent Preparation

- Protein Solution: Prepare a protein solution (e.g., IgG antibody) at a concentration of 2-10 mg/mL in an amine-free buffer.[\[1\]](#)[\[4\]](#) A suitable buffer is 0.1 M sodium bicarbonate, pH 8.3-8.5.[\[1\]](#)[\[11\]](#) Buffers containing primary amines, such as Tris, should be avoided.
- Dye Stock Solution: Immediately before use, dissolve the **AF 594 NHS ester** in high-quality, anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) to a concentration of 10-20 mM.[\[10\]](#)[\[12\]](#) This solution should be used promptly as the reactivity of the NHS ester can decrease with storage in solution.[\[12\]](#)

Conjugation Reaction

- Molar Ratio: Determine the desired molar ratio of dye to protein. A common starting point is a 10:1 molar ratio of dye to protein, but this may need to be optimized to achieve the desired degree of labeling (typically 4-6 dyes per protein).[\[12\]](#)
- Reaction Incubation: Add the calculated volume of the dye stock solution to the protein solution while gently vortexing.[\[12\]](#) Incubate the reaction for 1 hour at room temperature, protected from light.[\[1\]](#)[\[5\]](#)

Purification of the Conjugate

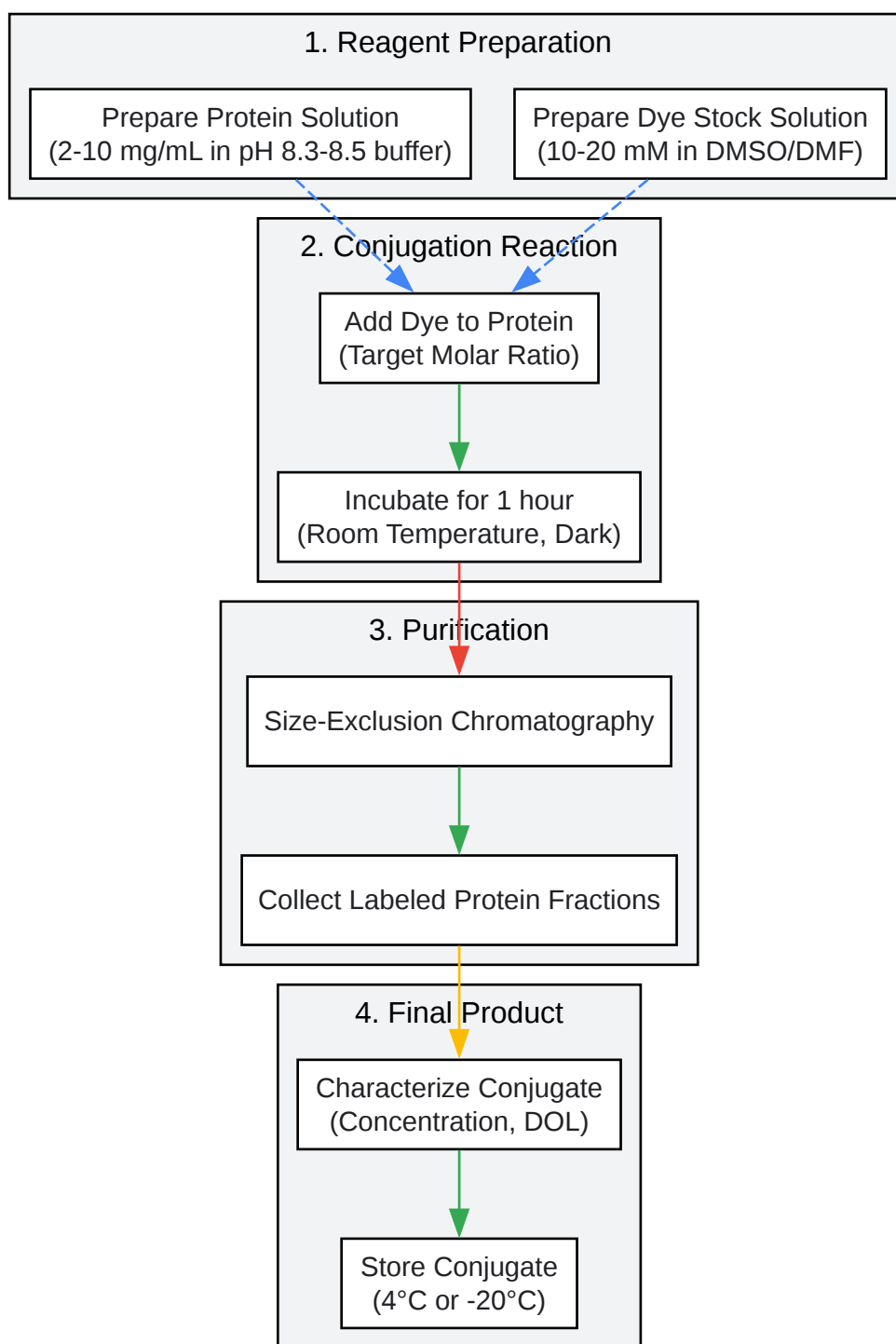
- **Column Preparation:** Prepare a size-exclusion chromatography column (e.g., a gel filtration column) according to the manufacturer's instructions to separate the labeled protein from the unreacted dye and byproducts.[4][5]
- **Separation:** Apply the reaction mixture to the prepared column.[5]
- **Elution and Fraction Collection:** Elute the conjugate using an appropriate buffer (e.g., PBS). Collect fractions and monitor the separation of the labeled protein (which will be colored) from the free dye.[5]
- **Concentration Measurement:** Determine the protein concentration and the degree of labeling for the purified conjugate fractions using spectrophotometry.[5]

Storage

Store the purified, labeled protein at 4°C for short-term use or at -20°C to -80°C for long-term storage.[5] To avoid repeated freeze-thaw cycles, it is advisable to store the conjugate in smaller aliquots.[5]

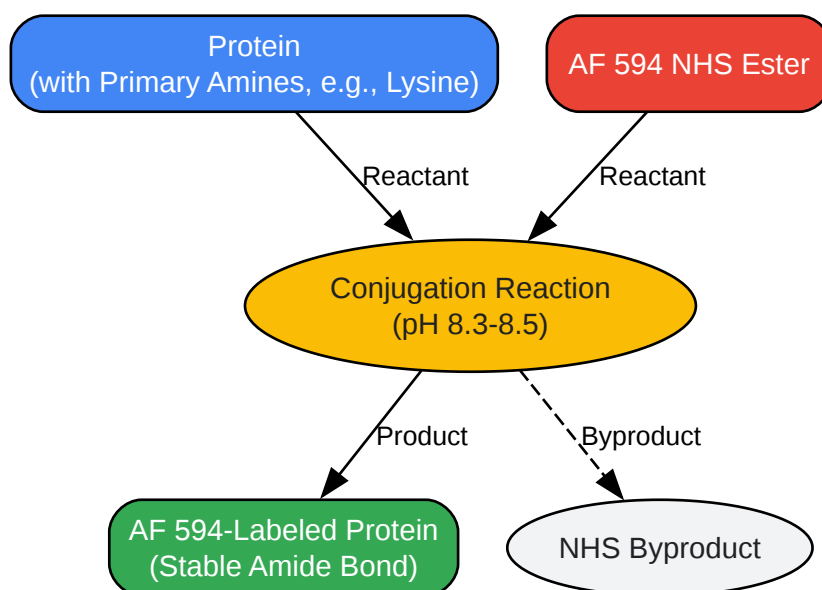
Visualizing the Workflow

The following diagrams illustrate the key processes involved in using **AF 594 NHS Ester**.



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Caption: Experimental workflow for protein labeling with **AF 594 NHS Ester**.



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Caption: Chemical relationship in the **AF 594 NHS ester** labeling reaction.

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